

Spectroscopic Characterization of 2-(4-Bromophenoxy)ethanamine: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-Bromophenoxy)ethanamine

CAS No.: 26583-55-1

Cat. No.: B2574530

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Introduction

2-(4-Bromophenoxy)ethanamine is a substituted aromatic ether amine with potential applications in pharmaceutical and materials science research. As with any novel or specialized chemical entity, comprehensive structural elucidation is a prerequisite for its use in further research and development. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are fundamental to confirming the identity, purity, and structure of such molecules.

This guide provides an in-depth, predictive analysis of the spectroscopic data for **2-(4-Bromophenoxy)ethanamine**. In the absence of a complete, publicly available experimental dataset for this specific molecule, this document leverages established principles of spectroscopy and comparative data from analogous structures to build a reliable spectroscopic profile. This approach mirrors the workflow often required by researchers when encountering novel compounds, providing not just data, but the scientific rationale behind the spectral interpretation.

Molecular Structure and a Priori Analysis

Before delving into the specific spectroscopic techniques, a preliminary analysis of the molecular structure is crucial for predicting its spectral features.

Caption: Molecular structure of **2-(4-Bromophenoxy)ethanamine** with key proton and carbon environments highlighted.

The structure comprises three key regions:

- A 1,4-disubstituted (para) bromophenyl ring: This will produce a characteristic AA'BB' splitting pattern in the aromatic region of the ^1H NMR spectrum. The bromine atom and the ether linkage will exert predictable electronic effects on the chemical shifts of the aromatic protons and carbons.
- An ethyl ether linkage ($-\text{O}-\text{CH}_2-\text{CH}_2-$): This flexible chain will give rise to two distinct aliphatic signals in the NMR spectra, likely appearing as triplets if coupling is well-resolved.
- A primary amine ($-\text{NH}_2$): This group is identifiable by its characteristic stretches in the IR spectrum and its influence on the adjacent methylene group in NMR. The protons on the nitrogen are exchangeable, which can be confirmed by a D_2O shake experiment.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **2-(4-Bromophenoxy)ethanamine** in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 or $\text{DMSO}-d_6$). Chloroform- d is suitable for general structure, while $\text{DMSO}-d_6$ is often preferred for better resolution of amine protons.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer equipped with a standard broadband probe.
- ^1H NMR Acquisition:

- Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
- Acquire a standard one-dimensional (1D) ^1H NMR spectrum. Key parameters include a $30\text{--}45^\circ$ pulse angle, a relaxation delay of 1-2 seconds, and sufficient scans (typically 8-16) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire a 1D ^{13}C NMR spectrum using a standard proton-decoupled pulse sequence.
 - Due to the lower natural abundance and sensitivity of the ^{13}C nucleus, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay (2-5 seconds) are typically required.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, followed by phase and baseline correction. Integrate the ^1H NMR signals and reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).

Predicted ^1H NMR Spectral Data

The ^1H NMR spectrum is predicted to show four distinct signals, corresponding to the four unique proton environments.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Integration
Ar-H (ortho to -O)	6.8 - 7.0	Doublet (d)	~9.0	2H
Ar-H (meta to -O)	7.3 - 7.5	Doublet (d)	~9.0	2H
O-CH ₂ (C β -H)	~4.0	Triplet (t)	~5.0 - 6.0	2H
CH ₂ -N (C α -H)	~3.0	Triplet (t)	~5.0 - 6.0	2H
NH ₂	1.5 - 2.5 (variable)	Broad Singlet (br s)	-	2H

Causality and Interpretation:

- **Aromatic Protons:** The aromatic region is expected to exhibit a classic AA'BB' system, which simplifies to two doublets. The protons ortho to the electron-donating oxygen atom will be shielded and appear upfield (6.8 - 7.0 ppm) compared to the protons meta to the oxygen (and ortho to the electron-withdrawing bromine atom), which will be deshielded and appear downfield (7.3 - 7.5 ppm)[1].
- **Aliphatic Protons:** The methylene group adjacent to the electronegative oxygen (O-CH₂) will be significantly deshielded, appearing around 4.0 ppm. The methylene group adjacent to the less electronegative nitrogen (CH₂-N) will be further upfield, around 3.0 ppm. Each will appear as a triplet due to coupling with the adjacent methylene group.
- **Amine Protons:** The chemical shift of the NH₂ protons is highly variable and depends on concentration, solvent, and temperature. The signal is often broad due to quadrupole broadening and exchange with trace amounts of water. This signal would disappear upon shaking the sample with a drop of D₂O.

Predicted ¹³C NMR Spectral Data

The proton-decoupled ¹³C NMR spectrum is predicted to show six distinct signals for the eight carbon atoms, with two pairs of aromatic carbons being chemically equivalent due to symmetry.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale
C-O (Ar)	157 - 159	Quaternary carbon attached to oxygen, deshielded.
C-Br (Ar)	114 - 116	Quaternary carbon attached to bromine, shielded by halogen but deshielded relative to unsubstituted benzene.
Ar-CH (meta to -O)	132 - 133	Aromatic CH ortho to bromine.
Ar-CH (ortho to -O)	115 - 117	Aromatic CH ortho to oxygen, shielded by its electron-donating effect.
O-CH ₂ (C β)	68 - 70	Aliphatic carbon attached to oxygen, deshielded.
CH ₂ -N (C α)	41 - 43	Aliphatic carbon attached to nitrogen.

Causality and Interpretation:

- **Aromatic Carbons:** The chemical shifts are governed by the electronic effects of the substituents. The carbon attached to the oxygen (C-O) will be the most downfield aromatic carbon. The carbon bearing the bromine (C-Br) will be significantly upfield from typical quaternary aromatic carbons. The two sets of aromatic CH carbons will be distinguishable based on their proximity to the electron-donating oxygen and electron-withdrawing bromine.
- **Aliphatic Carbons:** Similar to the proton spectrum, the carbon adjacent to the oxygen (C β) is more deshielded than the carbon adjacent to the nitrogen (C α).

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies.

Experimental Protocol: FT-IR Data Acquisition

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Place a small amount of the solid or liquid sample directly onto the ATR crystal (e.g., diamond or ZnSe).
 - Apply pressure to ensure good contact between the sample and the crystal. This is a rapid, solvent-free method.
- Data Acquisition:
 - Record a background spectrum of the empty ATR setup.
 - Record the sample spectrum over the range of 4000-400 cm^{-1} .
 - Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Predicted IR Spectral Data

Wavenumber Range (cm ⁻¹)	Vibration Type	Intensity	Functional Group Assignment
3300 - 3400	N-H stretch (asymmetric & symmetric)	Medium	Primary Amine (-NH ₂)
3030 - 3100	C-H stretch (aromatic)	Medium-Weak	Ar-H
2850 - 2960	C-H stretch (aliphatic)	Medium	-CH ₂ -
~1600, ~1480	C=C stretch (in-ring)	Medium-Strong	Aromatic Ring
1230 - 1260	C-O stretch (aryl-alkyl ether)	Strong	Ar-O-C
1000 - 1100	C-N stretch	Medium	Aliphatic Amine
~820	C-H bend (out-of-plane)	Strong	1,4-disubstituted ring

Causality and Interpretation:

- **N-H Vibrations:** A key feature will be the presence of two distinct bands in the 3300-3400 cm⁻¹ region, characteristic of the asymmetric and symmetric N-H stretches of a primary amine.
- **C-H Stretches:** The spectrum will show sharp peaks above 3000 cm⁻¹ for the aromatic C-H stretches and stronger peaks below 3000 cm⁻¹ for the aliphatic C-H stretches.
- **Aromatic and Ether Linkages:** Strong absorptions corresponding to the aromatic C=C stretching will be visible around 1600 cm⁻¹. The most intense and diagnostically useful peak for the ether linkage is the strong C-O stretch, expected around 1240 cm⁻¹.
- **Substitution Pattern:** A strong band around 820 cm⁻¹ is highly indicative of the para (1,4) substitution pattern on the benzene ring.

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, aiding in structural confirmation.

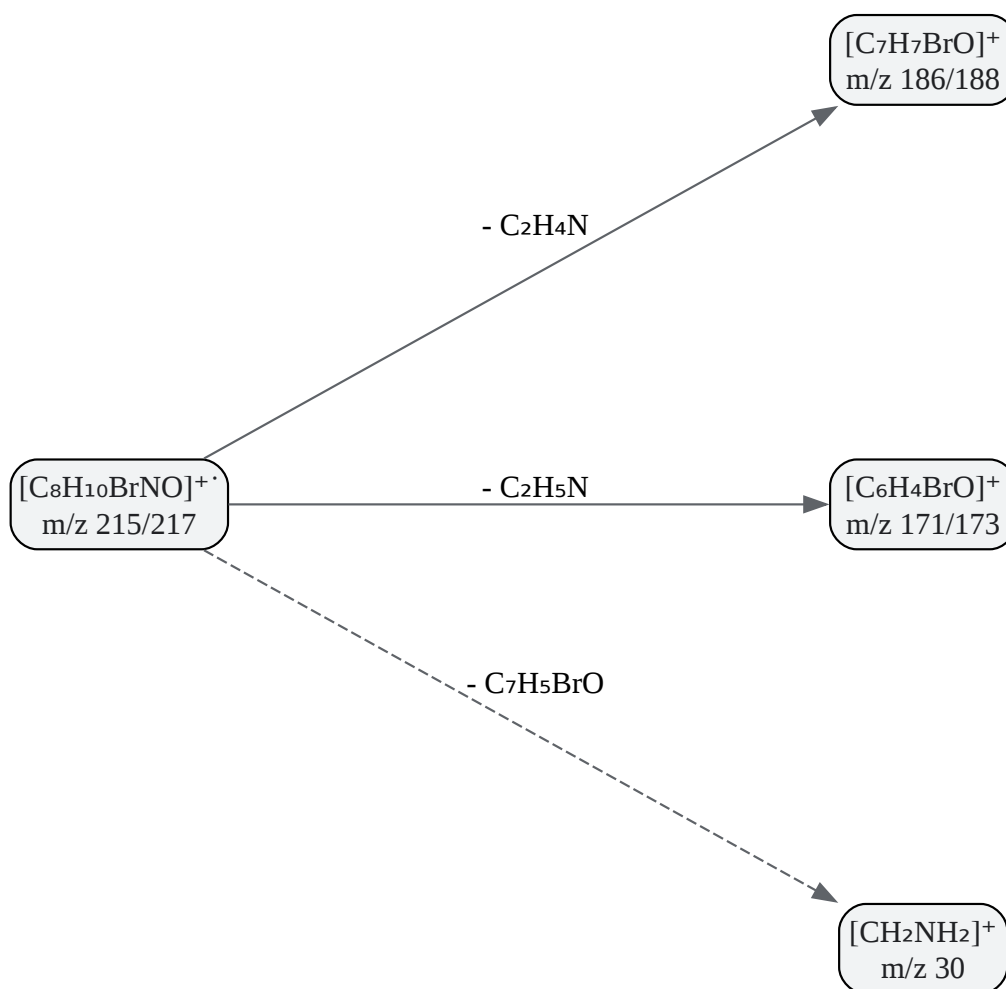
Experimental Protocol: MS Data Acquisition

- **Ionization Method:** Electrospray ionization (ESI) is a suitable soft ionization technique that would likely yield a prominent protonated molecular ion $[M+H]^+$. Electron Ionization (EI) would provide more extensive fragmentation.
- **Sample Introduction:** The sample, dissolved in a suitable solvent like methanol or acetonitrile, is introduced into the mass spectrometer via direct infusion or coupled with a liquid chromatography (LC) system.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight, or ion trap).
- **Data Acquisition:** A full scan mass spectrum is acquired to determine the molecular ion and the fragmentation pattern.

Predicted Mass Spectrometry Data

- **Molecular Weight:** $C_8H_{10}BrNO = 215.00$ g/mol (for ^{79}Br) and 217.00 g/mol (for ^{81}Br).
- **Molecular Ion Peak $[M]^+$ (EI) or $[M+H]^+$ (ESI):** A characteristic doublet of peaks with approximately 1:1 intensity at m/z 215/217 (EI) or 216/218 (ESI) is expected, reflecting the natural isotopic abundance of bromine (^{79}Br and ^{81}Br). This is the most definitive feature in the mass spectrum.

Predicted Fragmentation Pattern (Electron Ionization):



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Sources

- [1. rsc.org \[rsc.org\]](https://www.rsc.org)
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